

commercial sources of 2-Hydrazino-4,7,8-trimethylquinoline hydrochloride

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Compound of Interest

Compound Name: 2-Hydrazino-4,7,8-trimethylquinoline

Cat. No.: B1299696

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Technical Guide: 2-Hydrazino-4,7,8-trimethylquinoline hydrochloride

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Hydrazino-4,7,8-trimethylquinoline** hydrochloride, including its commercial availability, synthesis protocols, chemical reactivity, and potential applications based on related compounds.

Compound Overview

2-Hydrazino-4,7,8-trimethylquinoline is a heterocyclic aromatic compound featuring a quinoline core substituted with a reactive hydrazine group. The hydrochloride salt enhances its stability and solubility in aqueous media. Its structure makes it a valuable intermediate in organic synthesis and a candidate for biological screening.

Chemical Properties:

- Molecular Formula: $C_{12}H_{15}N_3 \cdot HCl$ [1]
- Molecular Weight: 237.73 g/mol [1][2]
- CAS Number: 1367706-26-0 (for hydrochloride); 793727-49-8 (for free base) [3][4]

Commercial Sources

Direct commercial sources for **2-Hydrazino-4,7,8-trimethylquinoline** hydrochloride (CAS 1367706-26-0) are limited. However, the free base, **2-hydrazino-4,7,8-trimethylquinoline** (CAS 793727-49-8), is available from several suppliers and can be converted to the hydrochloride salt.

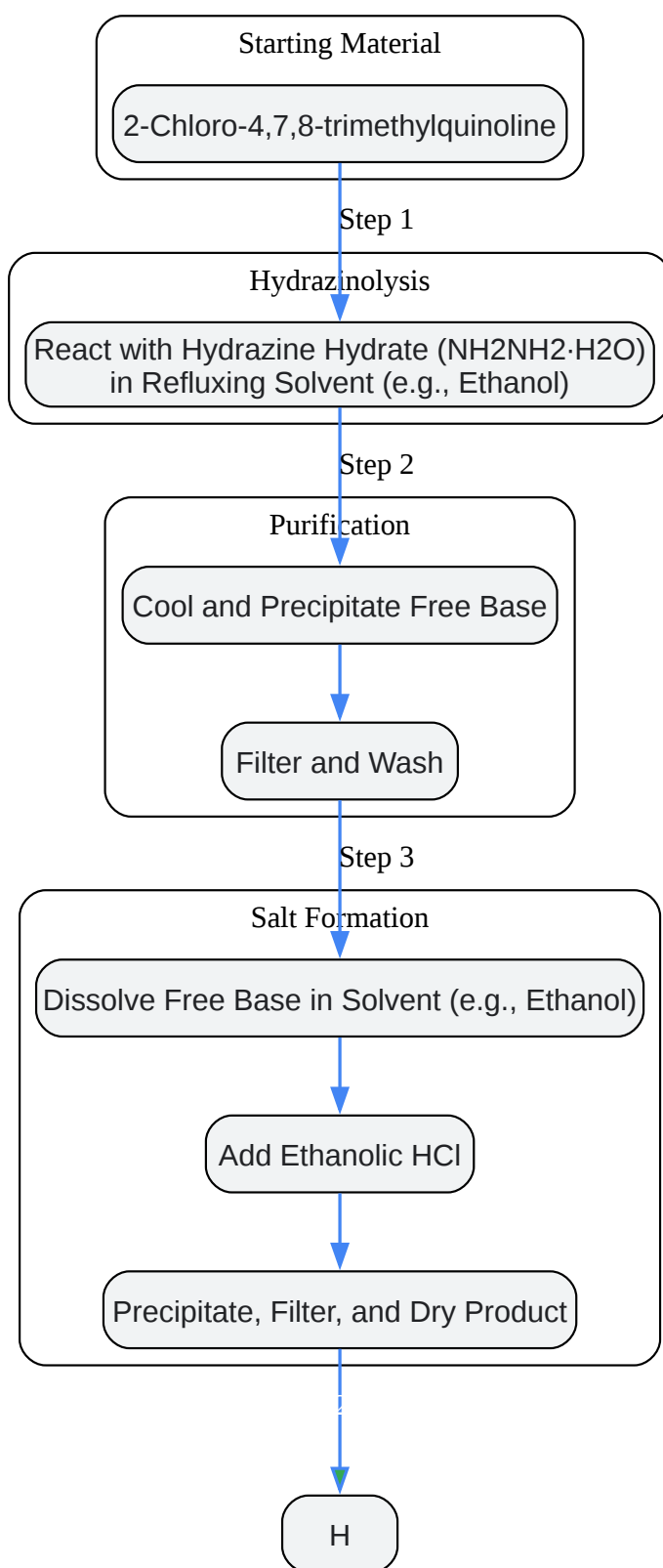
Supplier	Product Name	CAS Number	Purity	Quantity / Price	Notes
Sigma-Aldrich	2-hydrazino-4,7,8-trimethylquinoline	793727-49-8	95%	¥63,400	Ships from an Aldrich Partner.[3]
P&S Chemicals	2-Hydrazino-4,7,8-trimethylquinoline	793727-49-8	N/A	Ask for Quotation	Listed under Fine & Specialty Chemicals.[5]
CP Lab Safety	2-Hydrazino-4,7,8-trimethylquinoline	793727-49-8	95%	1 gram	For professional research use only.[6]
CymitQuimica	2-Hydrazino-4,7,8-trimethylquinoline	793727-49-8	N/A	Enquire for Price	Offered via partner Biosynth.[7]
ChemicalBook	2-Hydrazino-4,7,8-trimethylquinoline hydrochloride	1367706-26-0	N/A	N/A	Listed for informational purposes.[4]

Experimental Protocols

Synthesis of 2-Hydrazino-4,7,8-trimethylquinoline hydrochloride

The synthesis of hydrazino-quinolines typically involves the nucleophilic substitution of a halogenated quinoline with hydrazine. The following protocol is a generalized procedure based on common synthetic routes for related compounds.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Workflow for Synthesis



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Caption: Workflow for the synthesis of the target compound.

Materials:

- 2-Chloro-4,7,8-trimethylquinoline
- Hydrazine hydrate (80-100%)
- Ethanol or another suitable alcohol solvent
- Ethanolic Hydrochloric Acid (HCl)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heating mantle

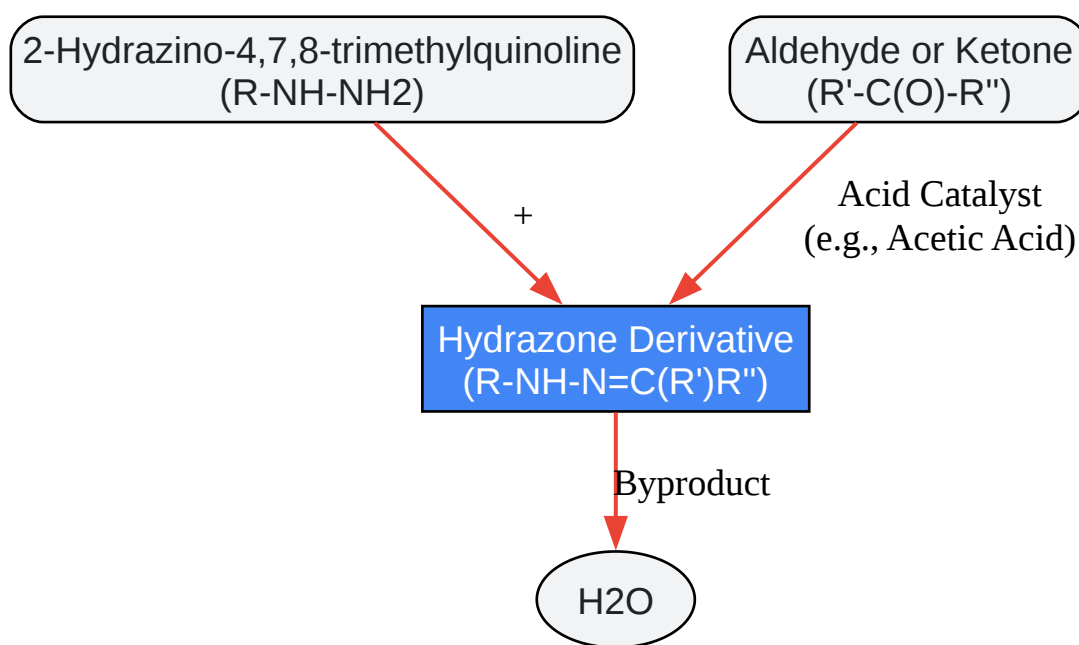
Procedure:

- **Hydrazinolysis:** In a round-bottom flask, dissolve 2-Chloro-4,7,8-trimethylquinoline in ethanol. Add an excess of hydrazine hydrate (typically 5-10 equivalents).
- **Reflux:** Heat the mixture to reflux under an inert atmosphere (e.g., nitrogen or argon) and maintain for 6-12 hours.^[8] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Isolation of Free Base:** After the reaction is complete, allow the mixture to cool to room temperature. The free base product, **2-hydrazino-4,7,8-trimethylquinoline**, may precipitate. The product can be further precipitated by adding water.
- **Purification:** Collect the solid product by filtration, wash with cold water, and dry under a vacuum.
- **Salt Formation:** Dissolve the purified free base in a minimal amount of ethanol. Slowly add a solution of ethanolic HCl dropwise while stirring.
- **Final Product Isolation:** The hydrochloride salt will precipitate. Collect the solid by filtration, wash with a small amount of cold ethanol or diethyl ether, and dry thoroughly under vacuum to yield **2-Hydrazino-4,7,8-trimethylquinoline hydrochloride**.

General Reactivity: Hydrazone Formation

The hydrazine group is highly nucleophilic and readily reacts with aldehydes and ketones to form stable hydrazone derivatives.[2] This reaction is fundamental for creating libraries of compounds for biological screening.

Reaction Scheme



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Caption: General reaction of the hydrazine moiety to form hydrazones.

Protocol for Hydrazone Synthesis:

- Dissolve **2-Hydrazino-4,7,8-trimethylquinoline** hydrochloride in a suitable solvent like ethanol.
- Add an equimolar amount of the desired aldehyde or ketone.
- Add a catalytic amount of a weak acid, such as acetic acid, to facilitate the reaction.
- Stir the mixture at room temperature or gently heat for a few hours until the reaction is complete (monitored by TLC).
- The resulting hydrazone product can be isolated by cooling, filtration, and recrystallization.

Potential Research Applications and Biological Activity

While specific biological data for **2-Hydrazino-4,7,8-trimethylquinoline** hydrochloride is not widely published, the broader class of quinoline and hydrazone derivatives has been extensively studied, suggesting several avenues for research.

- **Antimicrobial Agents:** Quinoline hydrazide/hydrazone derivatives are known to possess significant antibacterial activity.[11] Their mechanism can involve targeting essential bacterial enzymes like DNA gyrase.[11]
- **Anticancer Activity:** Preliminary research indicates that some quinoline derivatives may inhibit cancer cell proliferation.[2] The hydrazine moiety can be used to synthesize hydrazones, which have shown diverse antitumoral activities.[12]
- **Kinase Inhibition:** The quinoline scaffold is a common feature in kinase inhibitors. A structurally similar compound was noted to be an ATP-competitive inhibitor, with the quinoline nitrogen atoms forming key hydrogen bonds in the kinase hinge region.[2] The hydrazine group could enhance binding affinity through additional hydrogen bonding.[2]
- **Antioxidant Properties:** The presence of the hydrazine group suggests potential antioxidant and radical-scavenging activity, as seen in other hydrazino-containing compounds.[2][13]
- **Anti-HIV Research:** Aromatic hydrazones derived from 7-hydrazino-8-hydroxyquinoline have been studied for their anti-HIV properties, potentially acting as inhibitors of cellular Ku70, a DNA repair protein.[14]

These potential applications highlight the compound's utility as a scaffold for developing new therapeutic agents. Experimental validation is required to confirm these activities for this specific molecule.

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